

Proper Disposal Procedures for Citronellyl Tiglate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Citronellyl tiglate

CAS No.: 24717-85-9

Cat. No.: B1584324

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the safe handling and disposal of **Citronellyl tiglate**, ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Handling Precautions

Before handling **Citronellyl tiglate**, it is crucial to be aware of its associated hazards and to use appropriate personal protective equipment (PPE).

Hazards:

- May cause an allergic skin reaction.[1]
- Causes skin and eye irritation.[2]
- Very toxic to aquatic life with long-lasting effects.[1]
- Combustible liquid.[2][3]

Handling:

- Work in a well-ventilated area to avoid inhalation of vapors.[1][2]
- Avoid contact with skin and eyes.[1][3][4]
- Keep the substance away from heat and sources of ignition.[2][3]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2]

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves.[2]
- Eye Protection: Use tightly fitting safety goggles with side-shields.[4]
- Clothing: Wear protective clothing. For significant handling, fire/flammable resistant and impervious clothing is recommended.[2][4]
- Respiratory Protection: If ventilation is inadequate, use a respirator.[2][3]

Step-by-Step Disposal Plan

The proper disposal of **Citronellyl tiglate** is critical to prevent environmental contamination and ensure regulatory compliance. Do not discharge into sewer systems or contaminate water, foodstuffs, or animal feed.[1]

Step 1: Containment of Spills

- In case of a spill, immediately remove all sources of ignition.[1][2]
- Ventilate the area.
- Absorb the spill with an inert material such as sand or earth.[2][3]
- Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[1][2][3]

Step 2: Disposal of Unused Product and Contaminated Materials

- **Licensed Disposal:** The primary method for disposal is to engage a licensed chemical destruction plant or a professional waste disposal service.^{[1][3]} The material can be disposed of through controlled incineration with flue gas scrubbing.^[1]
- **Container Management:** Keep the chemical waste in suitable and closed containers that are clearly labeled.^{[1][3]}
- **Regulatory Compliance:** All disposal activities must be in accordance with local, regional, and national regulations.^[2]

Step 3: Disposal of Contaminated Packaging

- **Rinsing:** Containers can be triple-rinsed (or equivalent). The rinsate should be collected and treated as hazardous waste.
- **Recycling/Reconditioning:** After proper rinsing, containers can be offered for recycling or reconditioning.^[1]
- **Landfill:** Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, if permitted by local regulations.^[1]
- **Incineration:** Combustible packaging materials may be disposed of through controlled incineration.^[1]

Quantitative Data for Citronellyl Tiglate

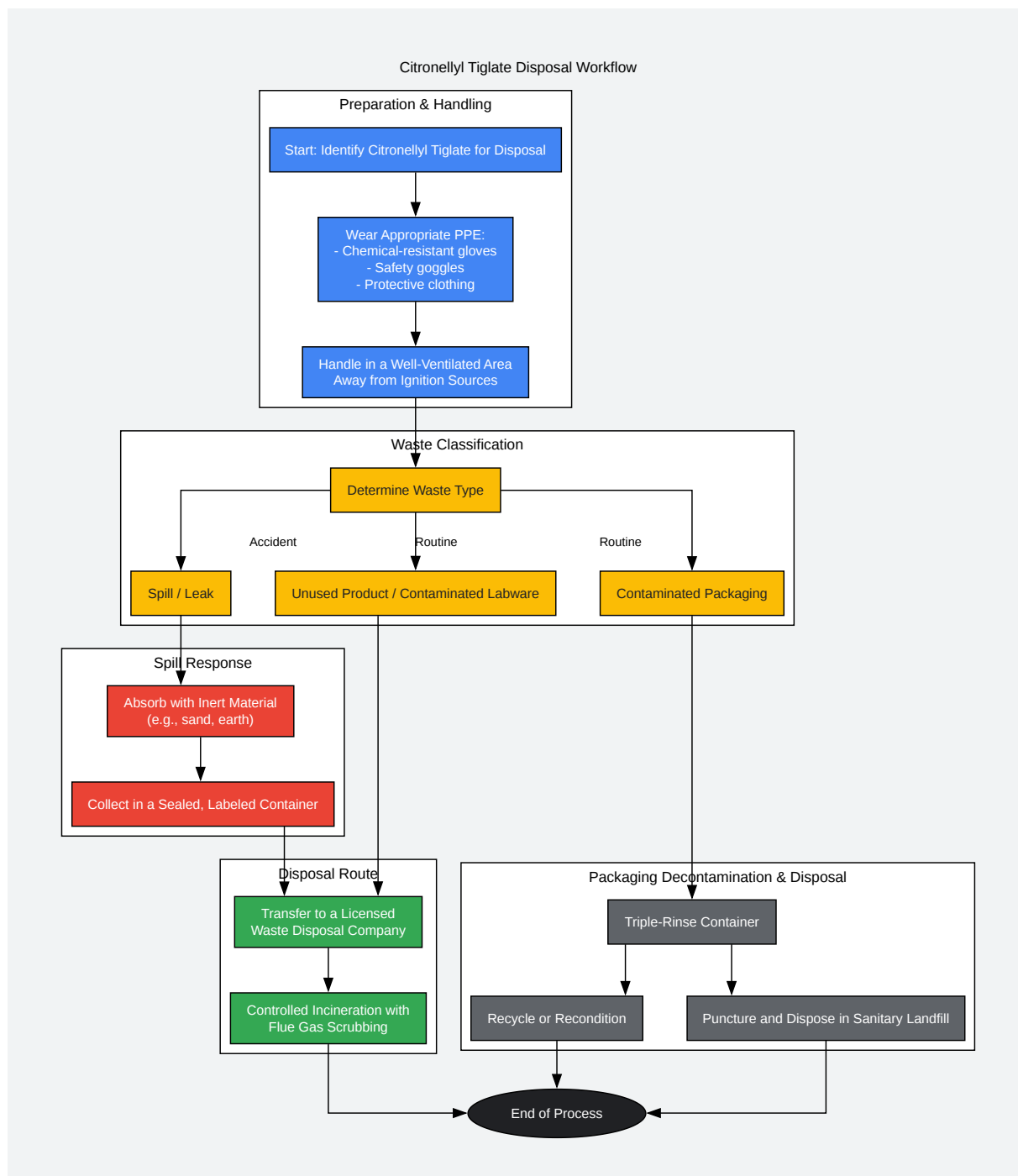
The following table summarizes key quantitative data for **Citronellyl tiglate**.

Property	Value	Source
Molecular Weight	238.37 g/mol	[2]
Melting Point	< -100 °C	[1][4]
Boiling Point	285 - 289 °C	[1][4]
Flash Point	100 °C (closed cup) / 145 °C	[1][2][4]
Auto-ignition Temperature	255 °C	[1][4]
Solubility in Water	0.385 mg/L (at 20 °C)	[1][4]
Vapor Pressure	0.009 hPa (at 20 °C)	[1][4]
Log Pow (n-octanol/water)	5.99	[1][4]

Experimental Protocols and Workflows

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Citronellyl tiglate**.



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